

Synonyms for Ethyl 3,5-dinitrobenzoate in chemical literature

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 3,5-dinitrobenzoate

Cat. No.: B1581897

[Get Quote](#)

An In-depth Technical Guide to Ethyl 3,5-dinitrobenzoate

For researchers, scientists, and professionals in drug development, a thorough understanding of chemical reagents is paramount. This guide provides a comprehensive overview of **Ethyl 3,5-dinitrobenzoate**, a compound frequently used in the derivatization of alcohols.

Nomenclature and Identification

Ethyl 3,5-dinitrobenzoate is an organic compound with the chemical formula $C_9H_8N_2O_6$.^[1]
^[2] It is systematically named as the ethyl ester of 3,5-dinitrobenzoic acid. For unambiguous identification in chemical literature and databases, the following identifiers are used:

- CAS Number: 618-71-3^[1]^[2]
- IUPAC Name: **ethyl 3,5-dinitrobenzoate**^[3]
- Synonyms: 3,5-Dinitrobenzoic acid ethyl ester, Benzoic acid, 3,5-dinitro-, ethyl ester.^[2]^[4]
- Molecular Formula: $C_9H_8N_2O_6$ ^[1]^[5]^[6]
- Linear Formula: $(O_2N)_2C_6H_3CO_2C_2H_5$
- InChIKey: IBQREHJPMPCXQA-UHFFFAOYSA-N^[2]^[3]

Physicochemical Properties

The key quantitative data for **Ethyl 3,5-dinitrobenzoate** are summarized in the table below for easy reference and comparison.

Property	Value	Unit	Source
Molecular Weight	240.17	g/mol	[1][6]
Melting Point	92 - 95	°C	[4][7][8][9]
Boiling Point	367.1 - 382.88	°C	[8][9]
Density	1.295 - 1.433	g/cm ³	[8][9]
Flash Point	171.8	°C	[9]
Water Solubility (log10WS)	-3.43	mol/L	[10]
Octanol/Water Partition Coefficient (logP _{oct/wat})	1.680	[10]	

Experimental Protocols

Synthesis of Ethyl 3,5-dinitrobenzoate

A conventional method for the preparation of **Ethyl 3,5-dinitrobenzoate** involves a two-step process starting from 3,5-dinitrobenzoic acid.[7][11]

Step 1: Synthesis of 3,5-Dinitrobenzoyl Chloride

- In a dry reaction vessel, gently warm a mixture of 5 g of 3,5-dinitrobenzoic acid and 5 g of phosphorus pentachloride.[7]
- Allow the mixture to cool.
- Separate the resulting solid 3,5-dinitrobenzoyl chloride from the phosphorus oxychloride by pressing on a porous plate.[7]

Step 2: Esterification

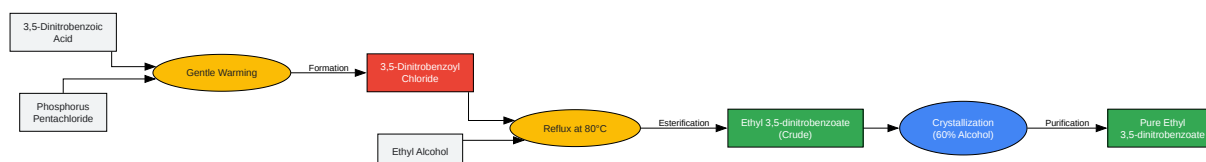
- Treat the crude 3,5-dinitrobenzoyl chloride with 5 ml of ethyl alcohol.[7]
- Heat the mixture under reflux at approximately 80°C for 10 minutes.[7]
- The final product is crystallized from 60% alcohol to yield **Ethyl 3,5-dinitrobenzoate** with a melting point of 92°C.[7]

An alternative, greener synthesis approach involves the direct reaction of 3,5-dinitrobenzoic acid with the alcohol under microwave-assisted conditions in the presence of a few drops of concentrated sulfuric acid.[11] This method avoids the use of hazardous reagents like phosphorus pentachloride or thionyl chloride.[11]

Logical Relationships and Workflows

Conventional Synthesis Workflow

The following diagram illustrates the workflow for the conventional synthesis of **Ethyl 3,5-dinitrobenzoate**.

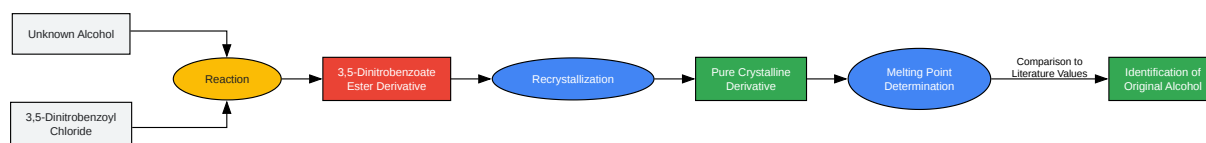


[Click to download full resolution via product page](#)

Caption: Conventional synthesis of **Ethyl 3,5-dinitrobenzoate**.

Application in Alcohol Derivatization

Ethyl 3,5-dinitrobenzoate is primarily used as a derivatizing agent for alcohols. The reaction of an unknown alcohol with 3,5-dinitrobenzoyl chloride (often prepared in situ from 3,5-dinitrobenzoic acid) yields a solid ester derivative with a sharp melting point, which can be used for identification.



[Click to download full resolution via product page](#)

Caption: Workflow for alcohol identification via derivatization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. Ethyl 3,5-dinitrobenzoate [webbook.nist.gov]
- 3. Ethyl 3,5-dinitrobenzoate | C₉H₈N₂O₆ | CID 69255 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3,5-Dinitrobenzoic acid ethyl ester | CAS 618-71-3 | Chemical-Suppliers [chemical-suppliers.eu]
- 5. assets.thermofisher.cn [assets.thermofisher.cn]
- 6. fishersci.ie [fishersci.ie]
- 7. prepchem.com [prepchem.com]
- 8. ETHYL 3,5-DINITROBENZOATE | 618-71-3 [chemicalbook.com]
- 9. Benzoic acid,3,5-dinitro-, ethyl ester | CAS#:618-71-3 | Chemsrce [chemsrc.com]
- 10. Ethyl 3,5-dinitrobenzoate (CAS 618-71-3) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 11. hansshodhsudha.com [hansshodhsudha.com]
- To cite this document: BenchChem. [Synonyms for Ethyl 3,5-dinitrobenzoate in chemical literature]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581897#synonyms-for-ethyl-3-5-dinitrobenzoate-in-chemical-literature]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com